2-(5-Chloro-2-thienyl)piperazine CAS number and identifiers

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Compound of Interest

Compound Name:	*2-(5-Chloro-2-thienyl)piperazine*
Cat. No.:	*B8623472*

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An In-Depth Technical Guide to **2-(5-Chloro-2-thienyl)piperazine**

Introduction: Unveiling a Scaffold of Potential

In the landscape of medicinal chemistry, the strategic combination of privileged scaffolds is a cornerstone of rational drug design. This guide focuses on the novel chemical entity, **2-(5-Chloro-2-thienyl)piperazine**, a molecule that marries two pharmacologically significant moieties: the versatile piperazine ring and the bioisosteric 5-chlorothiophene group. The piperazine heterocycle is a ubiquitous feature in numerous clinically successful drugs, prized for its ability to confer favorable pharmacokinetic properties and engage with a wide array of biological targets.[1][2] Its derivatives are particularly prominent in central nervous system (CNS) applications, including antipsychotic, antidepressant, and anxiolytic therapies.[3][4] The chlorothiophene component, a halogenated aromatic system, serves as a bioisostere of a phenyl ring, offering unique electronic and metabolic characteristics that can be exploited to fine-tune drug-receptor interactions and enhance potency.

It is important to note that as of the writing of this guide, a specific CAS (Chemical Abstracts Service) number for **2-(5-Chloro-2-thienyl)piperazine** is not readily found in major chemical databases. This suggests that the compound is a novel or less-documented entity. Therefore,

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this document is structured to serve as a foundational resource for researchers and drug development professionals interested in the synthesis, characterization, and potential applications of this promising, yet underexplored, molecule. We will provide a scientifically grounded, proposed synthetic pathway, predict its core physicochemical properties, and explore its potential pharmacological relevance based on established principles and the behavior of closely related analogues.

Core Chemical Identifiers and Predicted Properties

While experimental data for **2-(5-Chloro-2-thienyl)piperazine** is not available, its fundamental identifiers and a range of physicochemical properties can be calculated based on its structure. These predictions are vital for designing synthetic routes, purification strategies, and initial biological assays.

Identifier	Value	Source
IUPAC Name	2-(5-Chloro-2-thienyl)piperazine	-
Molecular Formula	$C_8H_{11}ClN_2S$	Calculated
Molecular Weight	202.71 g/mol	Calculated
Canonical SMILES	C1CNCC(N1)C2=CC=C(S2)Cl	Calculated
Predicted LogP	1.5 - 2.5	Predicted
Predicted pKa (basic)	8.0 - 9.0 (piperazine N)	Predicted
Predicted Polar Surface Area	~40 $Å^2$	Predicted
Hydrogen Bond Donors	2	Calculated
Hydrogen Bond Acceptors	2	Calculated

Proposed Synthesis: A Pathway to a Novel Scaffold

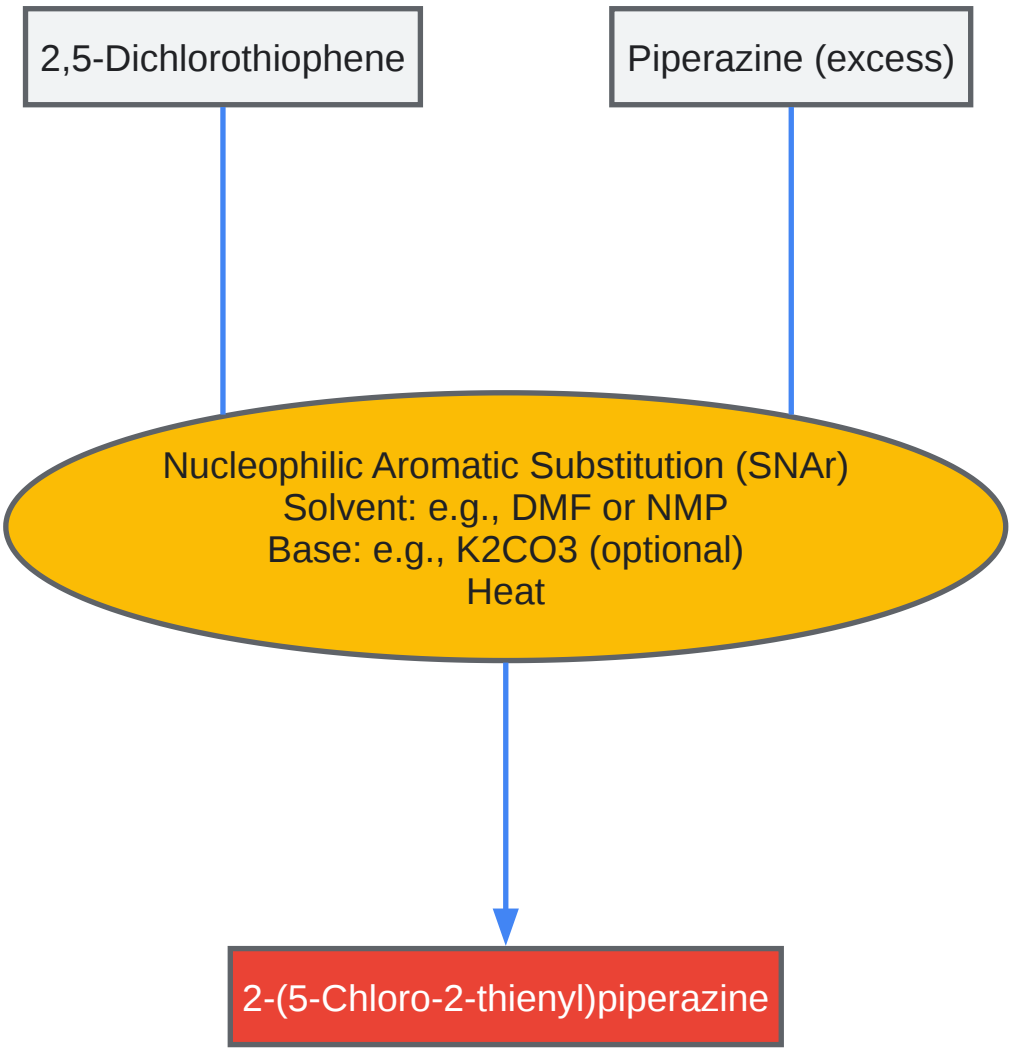
The synthesis of 2-arylpiperazines is a well-established field in organic chemistry.[5] Based on analogous transformations, a robust and efficient pathway to **2-(5-Chloro-2-thienyl)piperazine** can be proposed. The most direct and industrially scalable approach involves the reaction of a

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suitable thienyl precursor with a piperazine synthon. One such method is the nucleophilic aromatic substitution (SNAr) reaction.[6][7]

The proposed synthesis begins with commercially available 2,5-dichlorothiophene. This substrate is activated towards nucleophilic attack due to the electron-withdrawing nature of the chloro substituents and the thiophene ring itself. Reaction with an excess of piperazine would lead to the displacement of one of the chloro groups.

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Proposed Synthesis of 2-(5-Chloro-2-thienyl)piperazine via SNAr.

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Caption: Proposed Synthesis of **2-(5-Chloro-2-thienyl)piperazine** via S_NAr.

An alternative and highly effective method would be the Buchwald-Hartwig amination, a palladium-catalyzed cross-coupling reaction.[8][9] This method is renowned for its broad

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substrate scope and functional group tolerance, making it a powerful tool for constructing C-N bonds.[10] In this scenario, 2,5-dichlorothiophene would be coupled with a mono-protected piperazine (e.g., N-Boc-piperazine) in the presence of a palladium catalyst and a suitable phosphine ligand, followed by deprotection.

Experimental Protocol: Nucleophilic Aromatic Substitution (SNAr)

This protocol is a generalized procedure based on established methods for similar reactions.[11] Optimization of temperature, reaction time, and stoichiometry may be required.

- Reaction Setup: To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2,5-dichlorothiophene (1.0 eq) and a suitable high-boiling polar aprotic solvent, such as N,N-Dimethylformamide (DMF) or N-Methyl-2-pyrrolidone (NMP).
- Addition of Piperazine: Add piperazine (3.0-5.0 eq) to the flask. The use of excess piperazine serves both as a reactant and a base to neutralize the HCl byproduct, thereby driving the reaction towards the mono-substituted product.
- Reaction Conditions: Heat the reaction mixture to 80-120 °C and stir vigorously. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed (typically 12-24 hours).
- Workup: Cool the reaction mixture to room temperature and pour it into a separatory funnel containing water and a suitable organic solvent (e.g., ethyl acetate).
- Extraction: Extract the aqueous layer with the organic solvent (3x). Combine the organic layers.
- Washing: Wash the combined organic layers with brine to remove residual water and inorganic salts.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.

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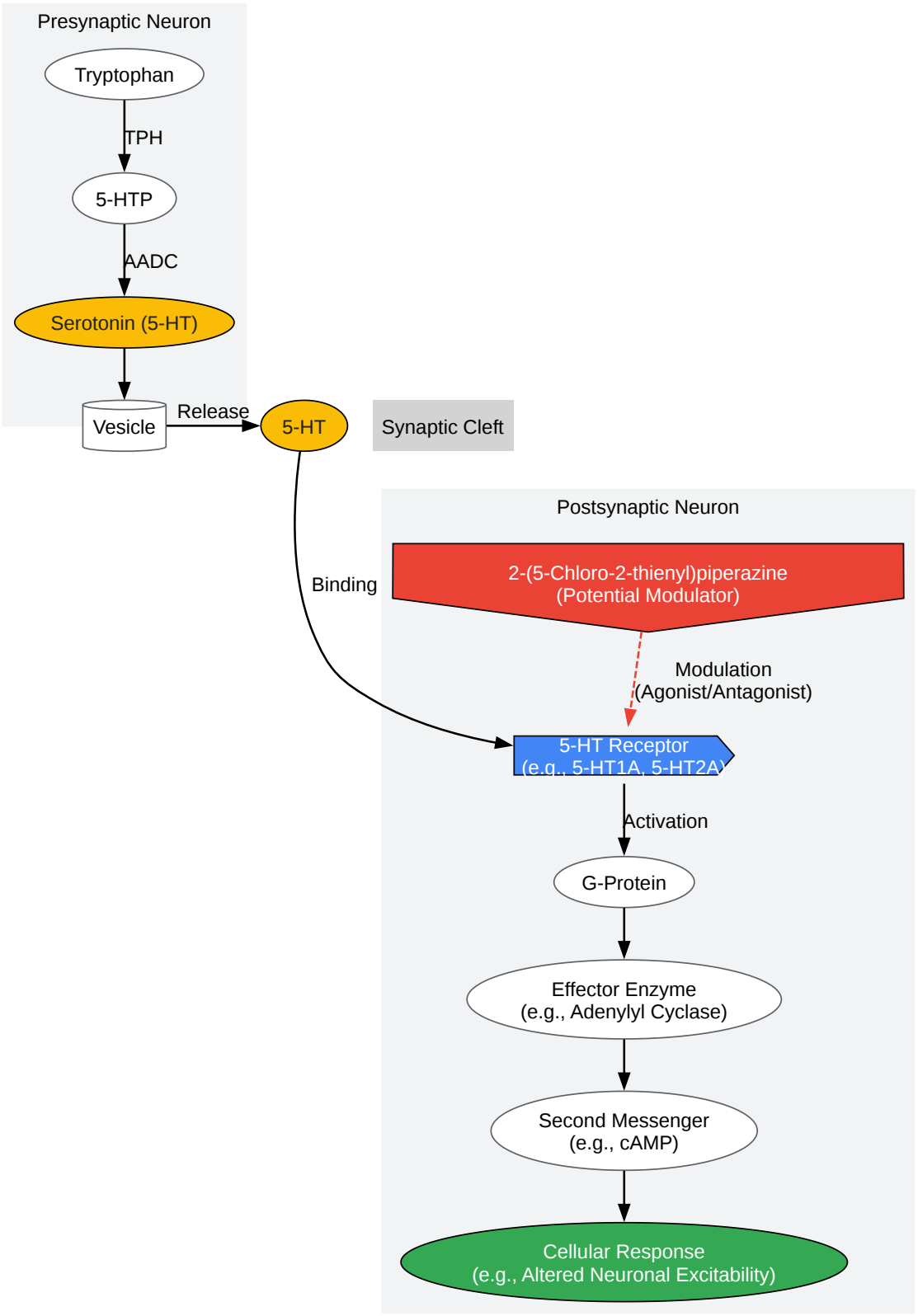
- Purification: Purify the crude residue by flash column chromatography on silica gel, using a gradient of methanol in dichloromethane (DCM) with a small percentage of triethylamine (to prevent tailing), to afford the pure **2-(5-Chloro-2-thienyl)piperazine**.

Potential Pharmacological Relevance and Mechanism of Action

The 2-(aryl)piperazine scaffold is a well-established pharmacophore that frequently targets CNS receptors, particularly serotonergic and dopaminergic systems.[3][12] Many antipsychotic and antidepressant drugs contain this moiety.[13] The introduction of the 5-chloro-2-thienyl group is expected to modulate the electronic and lipophilic properties of the molecule, potentially influencing receptor binding affinity and selectivity.

Derivatives of piperazine are known to act as agonists, antagonists, or modulators at various neurotransmitter receptors, including serotonin (5-HT), dopamine (D), and adrenergic receptors.[1][2] For instance, many arylpiperazines exhibit high affinity for 5-HT_{1a}, 5-HT_{2a}, and D_2 receptors, which are key targets in the treatment of schizophrenia and depression.[14] The specific activity of **2-(5-Chloro-2-thienyl)piperazine** would need to be determined experimentally, but it is a strong candidate for screening against these CNS targets.

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Caption: Potential modulation of a 5-HT receptor signaling pathway.

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Safety and Handling

As a novel compound, **2-(5-Chloro-2-thienyl)piperazine** must be handled with the assumption that it is hazardous until proven otherwise. Safety protocols should be based on the known hazards of its constituent parts: piperazine and organochlorine compounds.

- Personal Protective Equipment (PPE): Wear appropriate PPE at all times, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield.[15][16]
- Handling: All handling of the solid compound and its solutions should be performed in a well-ventilated chemical fume hood to avoid inhalation of dust or vapors.[15][17] Avoid all personal contact.[15] Do not eat, drink, or smoke in the laboratory area.[18]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[18] The compound should be stored locked up.[15][17]
- First Aid:
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[17]
  - Skin Contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[18]
  - Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[16]
- Disposal: Dispose of waste material in accordance with all applicable local, state, and federal regulations.

Conclusion and Future Directions

2-(5-Chloro-2-thienyl)piperazine represents a promising, albeit underexplored, chemical scaffold for drug discovery. Its synthesis should be readily achievable through established

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synthetic methodologies like nucleophilic aromatic substitution or Buchwald-Hartwig amination. Based on the extensive pharmacology of related arylpiperazines, this compound is a prime candidate for screening in CNS-related assays, particularly those involving serotonergic and dopaminergic receptors.

Future research should focus on the successful synthesis and purification of **2-(5-Chloro-2-thienyl)piperazine**, followed by comprehensive structural elucidation (NMR, MS, X-ray crystallography). Subsequent in vitro and in vivo studies will be necessary to determine its pharmacological profile, including receptor binding affinities, functional activity, metabolic stability, and preliminary toxicity. The insights gained from this initial exploration will pave the way for the design and synthesis of a library of related analogues, potentially leading to the discovery of novel therapeutic agents.

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